

Application Notes and Protocols: Handling and Storage of Methyl 2-(aminomethyl)nicotinate

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Compound of Interest

Compound Name: Methyl 2-(aminomethyl)nicotinate

Cat. No.: B1611452

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper handling and storage of **Methyl 2-(aminomethyl)nicotinate** (CAS No. 734510-19-1). Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, these recommendations are based on available supplier information and general safety protocols for related chemical structures, such as pyridines, amines, and esters.

Safety and Handling Precautions

Methyl 2-(aminomethyl)nicotinate is a chemical intermediate that requires careful handling to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

1.1 Personal Protective Equipment (PPE)

- **Eye Protection:** Always wear chemical safety goggles or a face shield.
- **Hand Protection:** Wear nitrile or other chemically resistant gloves. Inspect gloves prior to use.
- **Skin and Body Protection:** A standard laboratory coat should be worn. For operations with a higher risk of exposure, consider additional protective clothing.
- **Respiratory Protection:** Use in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any dust or vapors.

1.2 General Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Handle and open containers with care.
- Wash hands thoroughly after handling.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.

Storage Conditions

Proper storage is crucial to maintain the stability and purity of **Methyl 2-(aminomethyl)nicotinate**.

Parameter	Recommended Condition	Source/Rationale
Temperature	2-8°C	Supplier information. ^[1] Refrigeration is recommended to minimize degradation.
Atmosphere	Sealed in a dry environment. Inert atmosphere (e.g., Argon or Nitrogen) is recommended for the hydrochloride salt and is good practice for the free base.	To prevent hydrolysis and oxidation. ^[2]
Container	Tightly sealed, appropriate chemical-resistant container.	To prevent contamination and exposure to moisture and air.
Location	Store in a cool, dry, and well-ventilated area away from incompatible substances.	General best practice for chemical storage.

Experimental Protocols

The following is a generalized protocol for a typical synthetic application of **Methyl 2-(aminomethyl)nicotinate**, such as an acylation reaction.

3.1 General Acylation of **Methyl 2-(aminomethyl)nicotinate**

This protocol describes the reaction of **Methyl 2-(aminomethyl)nicotinate** with an acyl chloride to form the corresponding amide.

Materials:

- **Methyl 2-(aminomethyl)nicotinate**
- Acyl chloride (e.g., acetyl chloride)
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Diisopropylethylamine)
- Argon or Nitrogen gas for inert atmosphere
- Standard laboratory glassware (round-bottom flask, dropping funnel, magnetic stirrer)
- Stir plate and ice bath

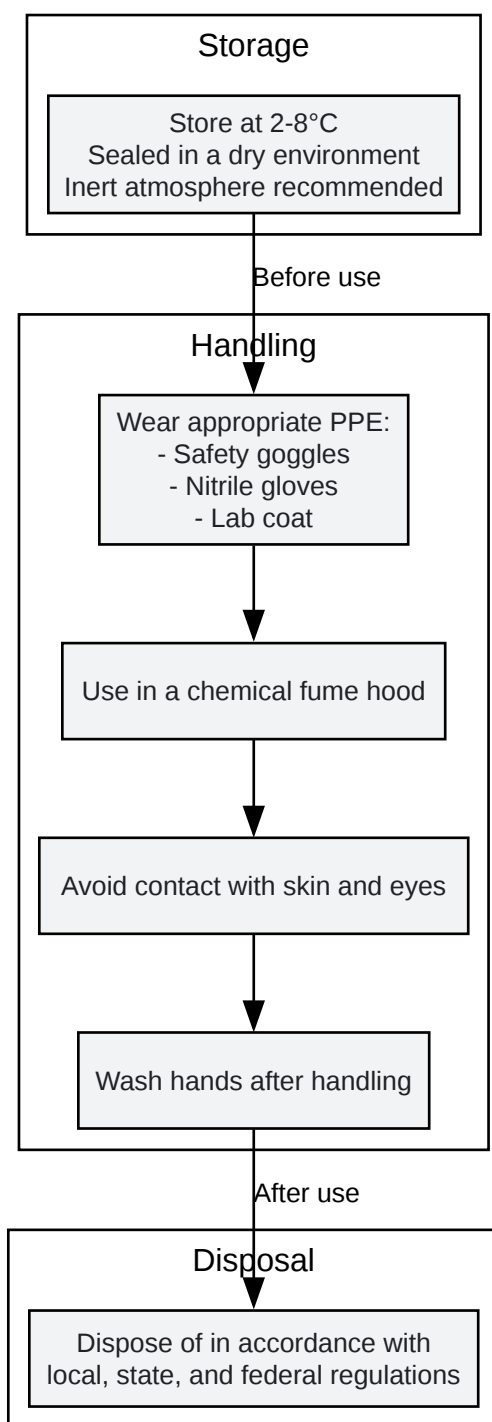
Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stir bar under an inert atmosphere.
- Dissolve **Methyl 2-(aminomethyl)nicotinate** (1 equivalent) and the tertiary amine base (1.1 equivalents) in the anhydrous solvent.
- Cool the reaction mixture to 0°C using an ice bath.
- Slowly add a solution of the acyl chloride (1 equivalent) in the anhydrous solvent to the stirred reaction mixture via a dropping funnel.

- Allow the reaction to stir at 0°C for 30 minutes and then warm to room temperature.
- Monitor the reaction progress using a suitable technique (e.g., Thin Layer Chromatography, LC-MS).
- Upon completion, quench the reaction by adding water or a saturated aqueous solution of sodium bicarbonate.
- Extract the product with an appropriate organic solvent.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography.

Visualizations

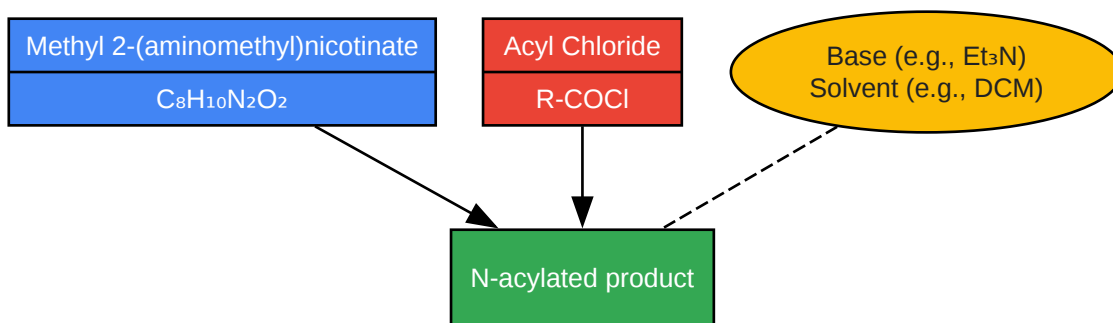
4.1 Logical Workflow for Handling and Storage



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Caption: Workflow for the safe handling and storage of **Methyl 2-(aminomethyl)nicotinate**.

4.2 Representative Reaction Pathway



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Caption: General acylation reaction of **Methyl 2-(aminomethyl)nicotinate**.

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References

- 1. 734510-19-1|Methyl 2-(aminomethyl)nicotinate|BLD Pharm [bldpharm.com]
- 2. 151509-01-2|Methyl 2-(aminomethyl)nicotinate hydrochloride|BLD Pharm [bldpharm.com]
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